

Proper Disposal of 4-Propoxybenzaldehyde: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Propoxybenzaldehyde

Cat. No.: B1265824

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The safe and compliant disposal of chemical reagents is a critical component of laboratory safety and environmental stewardship. This guide provides detailed, procedural information for the proper disposal of **4-Propoxybenzaldehyde**, ensuring the safety of researchers and adherence to regulatory standards. Due to its hazardous properties, this compound requires careful handling throughout its lifecycle, from use to final disposal.

Hazard Profile and Chemical Properties

4-Propoxybenzaldehyde is classified as a harmful and irritating substance.^[1] It is harmful through inhalation, skin contact, and ingestion, and can cause irritation to the eyes, skin, and respiratory system.^{[1][2][3][4]} The compound is also an air-sensitive, combustible liquid.^{[1][5][6]} Understanding these properties is essential for implementing appropriate safety and disposal procedures.

Table 1: Physical and Chemical Properties of **4-Propoxybenzaldehyde**

| Property | Value | Source |
|-------------------|--|-----------|
| CAS Number | 5736-85-6 | [3][5][7] |
| Molecular Formula | C ₁₀ H ₁₂ O ₂ | [2][7] |
| Molecular Weight | 164.20 g/mol | [5] |
| Appearance | Clear colorless to light orange/yellow liquid | [2][6][7] |
| Density | 1.039 g/mL at 25 °C | [2][5] |
| Boiling Point | 129-130 °C at 10 mmHg | [5][6] |
| Flash Point | 113 °C (235.4 °F) - closed cup | [5] |

| Storage Class | 10 - Combustible liquids |[5] |

Table 2: GHS Hazard Classification

| Hazard Code | Description | Source |
|------------------|---|-----------|
| H302, H312, H332 | Harmful if swallowed, in contact with skin, or if inhaled | [2][3][5] |
| H315 | Causes skin irritation | [2][3][4] |
| H319 | Causes serious eye irritation | [2][3][4] |
| H335 | May cause respiratory irritation | [2][3] |

| H412 | Harmful to aquatic life with long lasting effects | |

Required Personal Protective Equipment (PPE)

Prior to handling **4-Propoxybenzaldehyde** for any purpose, including disposal preparation, all personnel must be equipped with the appropriate PPE to minimize exposure risk.

- Eye and Face Protection: Chemical safety goggles and a face shield are required.[1][5]

- Hand Protection: Use compatible, chemical-resistant gloves.[1][5]
- Respiratory Protection: A government-approved respirator is necessary, especially in poorly ventilated areas.[1] An ABEK (EN14387) respirator filter is recommended.[5]
- Protective Clothing: Wear appropriate protective clothing and rubber boots to prevent skin contact.[1][8]

Step-by-Step Disposal and Spill Management Protocol

Disposal of **4-Propoxybenzaldehyde** must adhere strictly to federal, state, and local environmental regulations.[1] The primary disposal method involves chemical incineration by a licensed facility.

Operational Step 1: Waste Collection and Storage

- Containerization: Keep waste **4-Propoxybenzaldehyde** in its original container where possible.[9] If transferring is necessary, use a suitable, sealable, and properly labeled container.[1][8] The container must be kept tightly closed.[1]
- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "**4-Propoxybenzaldehyde**," and all relevant hazard symbols (e.g., Harmful, Irritant).[10][11]
- Segregation: Do not mix **4-Propoxybenzaldehyde** waste with other chemicals.[9] Store it away from incompatible materials such as strong oxidizing agents and strong bases.[1]
- Storage: Store the sealed waste container in a cool, dry, and well-ventilated area designated for hazardous waste.[1] Given its air-sensitive nature, storing under an inert gas like nitrogen is a recommended practice.[1]

Operational Step 2: Spill Cleanup Procedure In the event of a spill, immediate and safe cleanup is crucial.

- Evacuate and Ventilate: Evacuate non-essential personnel from the area and ensure adequate ventilation.[1][8][9]

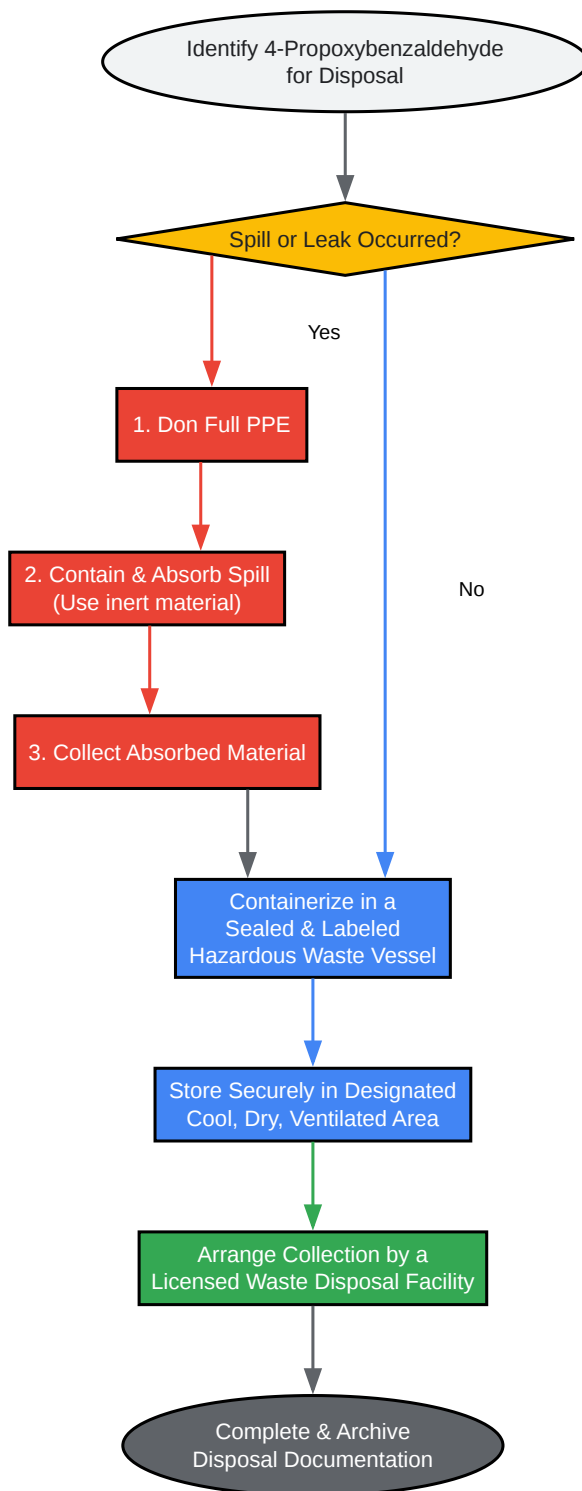
- Wear Full PPE: Before approaching the spill, don all required PPE, including a respirator, chemical goggles, gloves, and boots.[1]
- Containment: Prevent the spill from spreading or entering drains.[9]
- Absorption: Cover the spill with a non-combustible, inert absorbent material such as dry lime, soda ash, sand, or silica gel.[1][9]
- Collection: Carefully scoop the absorbed material into a designated, closed container for hazardous waste disposal.[1][8][9]
- Decontamination: Thoroughly wash the spill area once the material has been completely removed.[1]

Operational Step 3: Final Disposal

- Professional Disposal: The accepted method for final disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[1]
- Licensed Contractor: This process must be handled by a licensed hazardous waste disposal company.[9] Arrange for collection by an approved waste disposal plant.[8]
- Regulatory Compliance: Ensure that all disposal activities comply with the Resource Conservation and Recovery Act (RCRA) and relevant state-level regulations.[12][13][14] Maintain all necessary documentation for tracking the waste from generation to final disposal (cradle-to-grave).[12][14]

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper management and disposal of **4-Propoxybenzaldehyde**.



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Caption: Workflow for safe handling and disposal of **4-Propoxybenzaldehyde**.

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